

Application Notes and Protocols for Intraperitoneal Injection of Isamoltane Hemifumarate in Mice

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Compound of Interest

Compound Name: *Isamoltane hemifumarate*

Cat. No.: *B2610641*

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Introduction

Isamoltane hemifumarate is a selective antagonist of the 5-HT_{1B} receptor with additional affinity for β -adrenergic receptors.[1] It is a valuable tool for investigating the roles of these receptors in various physiological and pathological processes. This document provides detailed application notes and protocols for the intraperitoneal (i.p.) injection of **Isamoltane hemifumarate** in mice, intended for use in preclinical research settings.

Mechanism of Action

Isamoltane acts as an antagonist at 5-HT_{1B} receptors, which are primarily located in the central nervous system and on blood vessels.[2] As a presynaptic autoreceptor, the 5-HT_{1B} receptor typically inhibits the release of serotonin (5-HT).[2] By blocking this receptor, Isamoltane can increase the synaptic concentration of 5-HT.[2][3] Additionally, Isamoltane possesses antagonist activity at β -adrenergic receptors, which are involved in regulating cardiac function and other physiological responses.[4]

Quantitative Data

While specific pharmacokinetic data for **Isamoltane hemifumarate** in mice following intraperitoneal injection is not readily available in the public domain, the following table

summarizes key properties of the compound. Researchers are advised to conduct pilot studies to determine the precise pharmacokinetic profile and optimal dosage for their specific mouse strain and experimental conditions.

Property	Value	Reference
Molecular Weight	332.4 g/mol	
Formula	$C_{16}H_{22}N_2O_2 \cdot \frac{1}{2}C_4H_4O_4$	
Solubility	Soluble to 10 mM in water with gentle warming	
Purity	≥99%	[1]
Storage	Desiccate at +4°C	
Reported Effective Dose (Rats, i.p.)	1 and 3 mg/kg	[5]

Experimental Protocols

Preparation of Isamoltane Hemifumarate Solution for Injection

Materials:

- **Isamoltane hemifumarate** powder
- Sterile water for injection
- Sterile conical tubes or vials
- Vortex mixer
- Water bath or heating block (optional)
- Sterile syringe filters (0.22 µm)
- Sterile syringes and needles

Protocol:

- Calculate the required amount of **Isamoltane hemifumarate** and sterile water to achieve the desired final concentration (e.g., 1 mg/mL).
- Aseptically weigh the **Isamoltane hemifumarate** powder and transfer it to a sterile conical tube or vial.
- Add the calculated volume of sterile water for injection to the powder.
- Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution.
- Once dissolved, filter the solution through a 0.22 µm sterile syringe filter into a new sterile vial to ensure sterility.
- Store the prepared solution at 4°C and protect it from light. It is recommended to use the solution on the same day of preparation.

Intraperitoneal Injection Protocol in Mice

This protocol is a general guideline. All procedures should be performed in accordance with approved institutional animal care and use committee (IACUC) protocols.

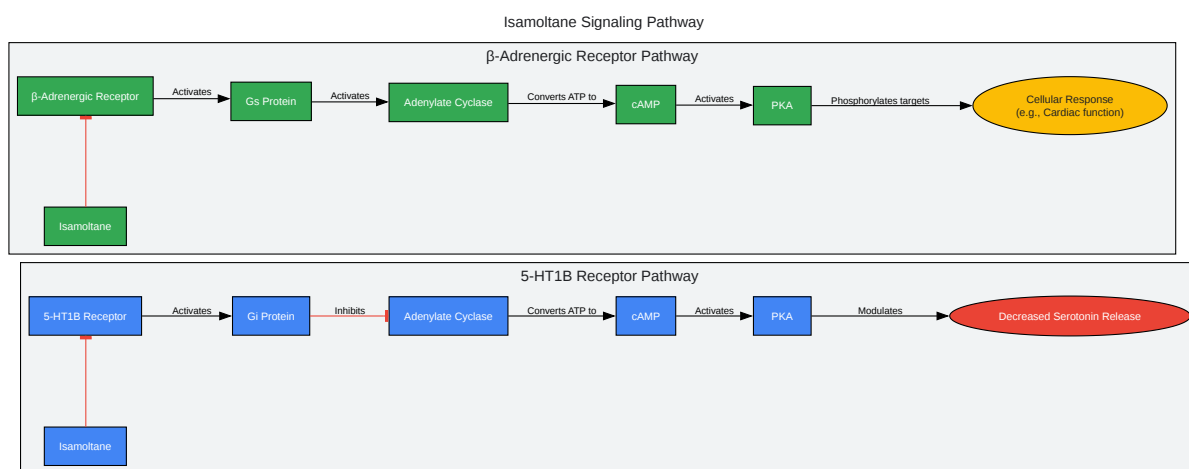
Materials:

- Prepared **Isamoltane hemifumarate** solution
- Mouse restraint device (optional)
- Sterile syringes (1 mL) and needles (26-27 gauge)
- 70% ethanol or other appropriate disinfectant
- Sterile gauze pads
- Sharps container

Procedure:

- Animal Restraint:
 - Gently restrain the mouse using an appropriate technique. One common method is to grasp the loose skin over the shoulders and behind the ears with the non-dominant hand. The tail can be secured between the last two fingers of the same hand.
- Injection Site Identification:
 - Position the mouse so its ventral side is facing upwards, with the head tilted slightly downwards. This helps to move the abdominal organs cranially.
 - The recommended injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[\[6\]](#)[\[7\]](#)
- Disinfection:
 - Swab the injection site with a sterile gauze pad soaked in 70% ethanol and allow it to dry.
- Injection:
 - Using the dominant hand, insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.[\[8\]](#) The needle should penetrate the skin and abdominal wall.
 - Gently aspirate by pulling back the plunger to ensure that no blood (indicating entry into a blood vessel) or yellowish fluid (indicating entry into the bladder) is drawn into the syringe. If fluid is aspirated, withdraw the needle and reinject at a different site with a fresh needle and syringe.
 - If no fluid is aspirated, slowly and steadily inject the **Isamoltane hemifumarate** solution. The maximum recommended injection volume is 10 μ L per gram of body weight.[\[8\]](#)
- Post-Injection Care:
 - Withdraw the needle and return the mouse to its cage.
 - Monitor the mouse for any signs of distress, discomfort, or adverse reactions immediately after the injection and at regular intervals as dictated by the experimental protocol.

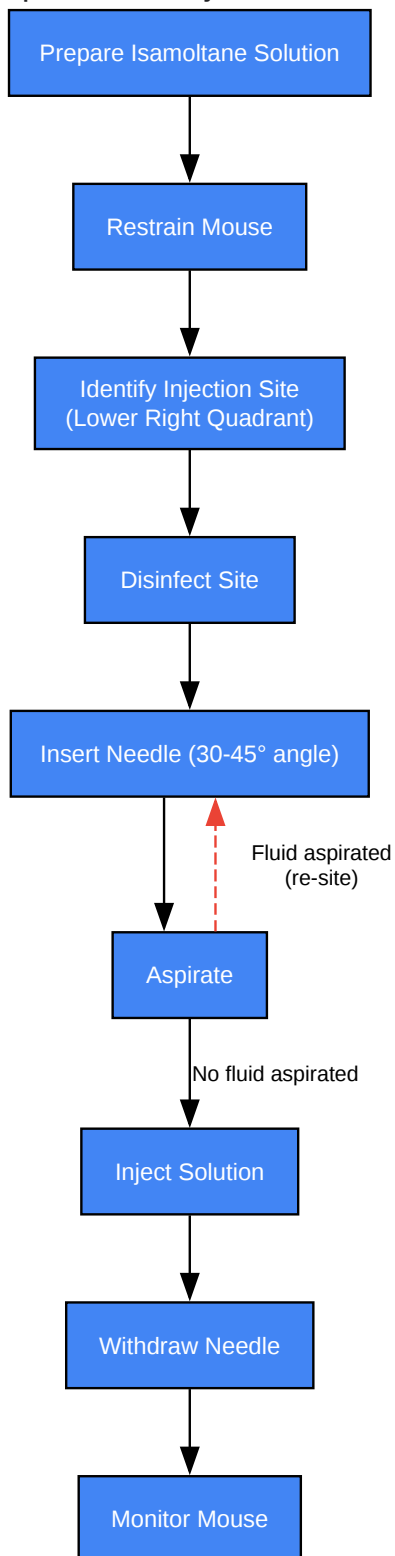
Visualizations



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Caption: Signaling pathways affected by Isamoltane.

Intraperitoneal Injection Workflow

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Caption: Experimental workflow for i.p. injection.

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